

Alternative Information: Sotagliflozin vs. Sotrastaurin

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sotrastaurin

CAS No.: 425637-18-9

Cat. No.: S548501

Get Quote

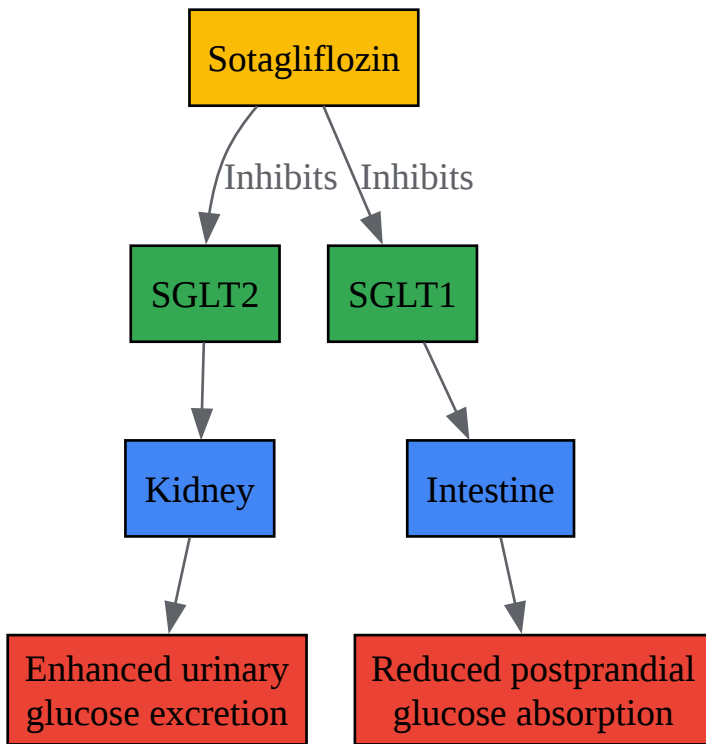
It appears there may be some confusion between two similarly named drugs:

- **Sotagliflozin:** The drug featured in the search results. It is a dual SGLT1/SGLT2 inhibitor used for heart failure, diabetes, and chronic kidney disease [1] [2].
- **Sotrastaurin:** The drug you asked about. It is an investigational protein kinase C (PKC) inhibitor that has been studied in the context of organ transplantation and, notably, for autoimmune skin conditions like psoriasis.

The search results contain extensive and recent data on Sotagliflozin. Below is a summary of its core mechanisms and applications, which, while not what you requested, may be of peripheral interest.

Mechanism of Action: Dual SGLT1/SGLT2 Inhibition

Sotagliflozin's unique mechanism involves the dual inhibition of sodium-glucose cotransporters [1].



[Click to download full resolution via product page](#)

Figure 1: Sotagliflozin's dual inhibition mechanism targets SGLT2 in the kidney and SGLT1 in the gastrointestinal tract.

Key Quantitative Clinical Outcomes

The efficacy of sotagliflozin is demonstrated across multiple large-scale clinical trials.

Clinical Trial	Patient Population	Key Efficacy Findings	Reference
SCORED	T2D, CKD, CV risk factors	23% reduction in total MACE (CV death, non-fatal MI, non-fatal stroke) [3] [1].	
SOLOIST-WHF	T2D, worsening heart failure	Significant reduction in CV death, HF hospitalization, and urgent HF visits [4].	
SOTA-P-CARDIA	HFpEF, without diabetes	Significant improvements in left ventricular mass, diastolic function, and quality of life [5].	

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A Diabetes, Heart Failure, and Kidney Disease Medication ... [mountsinai.org]
2. The journey of Sotagliflozin: from its status as a withdrawn ... [pharmacypractice.org]
3. Effect of sotagliflozin on major adverse cardiovascular events [sciencedirect.com]
4. "Is sotagliflozin a 'wonder drug'? A review of its impact on ... [pmc.ncbi.nlm.nih.gov]
5. Clinical Data Demonstrating Efficacy of Sotagliflozin in ... [onyxnewsroom.com]

To cite this document: Smolecule. [Alternative Information: Sotagliflozin vs. Sotrastaurin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548501#sotrastaurin-dermatological-conditions-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com